

Application Note: Determination of Butamifos Residues by Gas Chromatography

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Butamifos
CAS No.:	36335-67-8
Cat. No.:	B1668082

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Introduction

Butamifos is an organophosphorus herbicide used for pre-emergence control of annual weeds in various crops.[1] Due to its potential toxicity, monitoring its residues in food and environmental samples is crucial for ensuring consumer safety and regulatory compliance.[2] Gas chromatography (GC) is a powerful and widely used analytical technique for the separation, identification, and quantification of pesticide residues like **butamifos**. [3][4] This application note details a comprehensive protocol for the analysis of **butamifos** residues, employing the widely adopted QuEChERS sample preparation method followed by GC analysis, often coupled with a Flame Photometric Detector (FPD) or Mass Spectrometry (MS). [5]

Principle

The method involves an initial extraction of **butamifos** residues from the sample matrix using an organic solvent, typically acetonitrile. This is followed by a cleanup step to remove interfering co-extractives such as pigments, lipids, and sugars. The final, cleaned-up extract is then injected into a gas chromatograph. In the GC system, the sample is vaporized and carried

by an inert gas through a capillary column. The separation of **butamifos** from other components is achieved based on its differential partitioning between the mobile phase (carrier gas) and the stationary phase coated on the column wall. The eluted compound is then detected by a selective detector, and the resulting signal is used for quantification.

Experimental Protocols

I. Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for extracting pesticide residues from diverse matrices.

Apparatus and Materials

- High-speed homogenizer or blender
- Centrifuge capable of 5000 rpm
- 50 mL and 15 mL polypropylene centrifuge tubes with screw caps
- Vortex mixer
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)

Reagents and Standards

- **Butamifos** analytical standard
- Acetonitrile (ACN), HPLC or pesticide residue grade
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- Graphitized Carbon Black (GCB) or C18 sorbent (optional, for high-pigment or fatty matrices)

- Reagent water

Protocol: Extraction

- Homogenization: Weigh 10-15 g of a representative laboratory sample (e.g., chopped fruits, vegetables, or soil) into a 50 mL centrifuge tube. For dry samples, add an appropriate amount of reagent water to rehydrate.
- Solvent Addition: Add 10 mL of acetonitrile to the tube. If required, add an internal standard at this stage.
- Extraction Shake: Add the appropriate extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl). Cap the tube tightly and shake vigorously for 1 minute. This can be done manually or using a mechanical shaker to ensure thorough mixing and partitioning of the analyte into the organic phase.
- Centrifugation: Centrifuge the tube at ≥ 4000 rpm for 5 minutes to separate the organic layer from the aqueous and solid phases.

Protocol: Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Supernatant Transfer: Carefully transfer a portion of the upper acetonitrile supernatant (e.g., 6 mL) into a 15 mL d-SPE cleanup tube.
- Cleanup Sorbents: The d-SPE tube should contain 900 mg of anhydrous MgSO_4 (to remove residual water) and 150 mg of PSA (to remove organic acids, sugars, and other polar interferences). For samples rich in chlorophyll or carotenoids, 150 mg of GCB may be added. For fatty matrices, C18 sorbent can be included.
- Cleanup Shake & Centrifugation: Cap the tube and vortex for 1 minute. Centrifuge at ≥ 4000 rpm for 5 minutes.
- Final Extract: The resulting supernatant is the final, cleaned-up extract. Transfer approximately 1 mL into an autosampler vial for GC analysis.

II. Gas Chromatography (GC) Analysis

Instrumentation

- Gas Chromatograph: A system equipped with a split/splitless injector.
- Detector: A Flame Photometric Detector (FPD) in phosphorus mode is highly selective for organophosphorus compounds like **butamifos**. Alternatively, a mass spectrometer (MS) can be used for higher sensitivity and confirmation.
- GC Column: A mid-polarity capillary column, such as a DB-35ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness), is suitable for separating a wide range of pesticides.

Instrumental Conditions (Typical)

Parameter	Value
Injector	Splitless mode, 250°C
Injection Volume	1-2 µL
Carrier Gas	Helium, constant flow at 1.0-1.5 mL/min
Oven Program	Initial 70°C (hold 2 min), ramp at 25°C/min to 150°C, then 10°C/min to 280°C (hold 5-10 min)
Detector (FPD-P)	250°C

| Data System | Chromatography data station for instrument control, data acquisition, and processing. |

Note: The oven temperature program should be optimized to ensure adequate separation of **butamifos** from any co-eluting matrix components.

Data and Performance

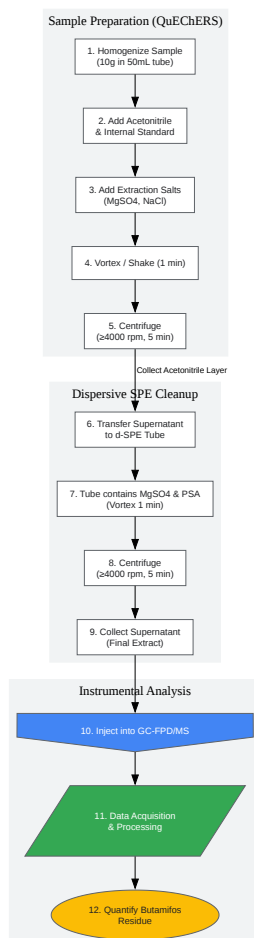
Method Validation The analytical method should be validated to ensure its performance is suitable for its intended purpose. Key validation parameters include linearity, accuracy (recovery), precision (repeatability), and sensitivity (LOD/LOQ).

Data Presentation The following table summarizes typical performance characteristics for multi-residue pesticide analysis using the QuEChERS and GC-based methods. These values provide a benchmark for the expected performance of the **butamifos** analysis.

Parameter	Typical Performance Criteria
Linearity (R ²)	≥ 0.99
Spike Levels	0.01, 0.05, 0.1 mg/kg
Recovery (%)	70 - 120%
Precision (% RSD)	≤ 20%
LOD (mg/kg)	0.001 - 0.01
LOQ (mg/kg)	0.003 - 0.05

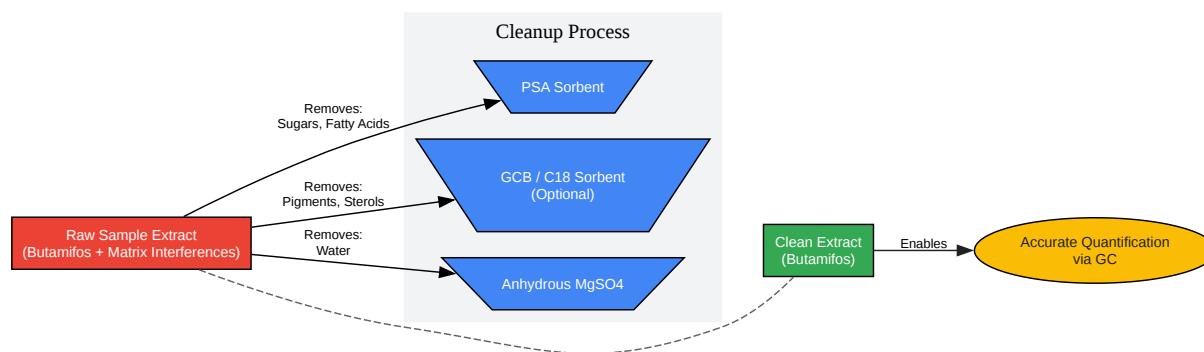
LOD: Limit of Detection; LOQ: Limit of Quantification; RSD: Relative Standard Deviation.

Visualizations



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Caption: Experimental workflow for **Butamifos** residue analysis.



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Caption: Logical diagram of the sample cleanup process.

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